

physical and chemical properties of N-(p-Aminobenzoyl)glutamic acid

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Compound of Interest

Compound Name: (4-Aminobenzoyl)-L-glutamic acid

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An In-depth Technical Guide to N-(p-Aminobenzoyl)glutamic Acid

For Researchers, Scientists, and Drug Development Professionals

N-(p-Aminobenzoyl)glutamic acid, also known as pABG, is a dipeptide formed from the condensation of p-aminobenzoic acid and L-glutamic acid.[1][2] It holds significant interest for researchers as a key metabolite in folate catabolism.[3][4] Understanding its properties and metabolic fate is crucial for studies in nutrition, drug metabolism, and microbiology. This guide provides a comprehensive overview of its physical and chemical characteristics, detailed experimental protocols, and its role in metabolic pathways.

Core Physical and Chemical Properties

N-(p-Aminobenzoyl)glutamic acid typically presents as a light tan, off-white, or beige crystalline powder or waxy solid.[1][4] It is hygroscopic and should be stored in a dark, inert atmosphere, preferably at -20°C.[1][5][6]

Quantitative Data Summary

The following tables summarize the key physical, chemical, and analytical properties of N-(p-Aminobenzoyl)glutamic acid.

Table 1: General and Physical Properties

Property	Value	Source(s)
Molecular Formula	C ₁₂ H ₁₄ N ₂ O ₅	[1][2][4]
Molecular Weight	266.25 g/mol	[1][2][4]
Appearance	White to Light Tan Solid/Powder	[1]
Melting Point	~170-175 °C (with decomposition)	[1]
Boiling Point	409.45°C (rough estimate)	[1][5]
Density	1.2846 g/cm ³ (rough estimate)	[1][5]
Optical Rotation [α]	-15° (c=2 in 0.1N HCl)	[1][5]
Storage Temperature	-20°C	[1][4][6]

Table 2: Solubility and Chemical Data

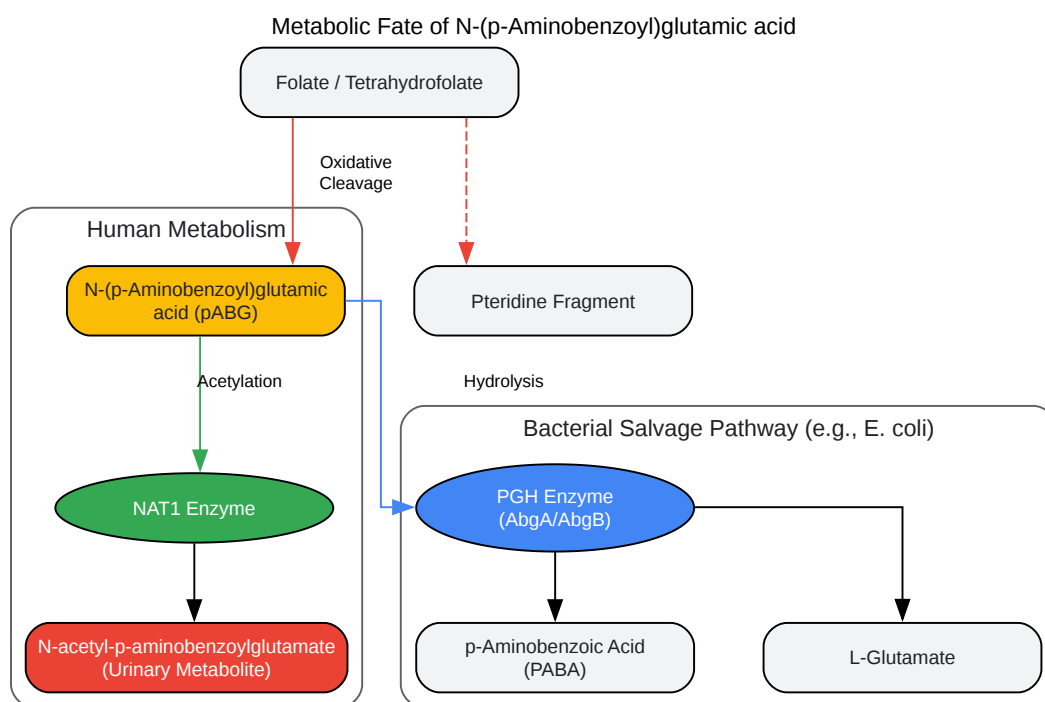
Property	Value	Source(s)
pKa (predicted)	3.50 ± 0.10	[1][5]
Solubility		
DMSO	Sparingly (~1 mg/mL)	
DMF	~1 mg/mL	
PBS (pH 7.2)	~1 mg/mL	
Aqueous Base	Sparingly	
Aqueous Acid	Sparingly	
Water	Soluble	
Methanol	Soluble	
UV Absorption (λmax)	287 nm	[6][7]
InChIKey	GADGMZDHLQLZRI-VIFPVBQESA-N	[1]
CAS Number	4271-30-1	[1][4]

Metabolic Role and Pathways

N-(p-Aminobenzoyl)glutamic acid is not synthesized endogenously in humans but is a primary catabolite of folic acid (Vitamin B9).[3] Active forms of folate can undergo oxidative cleavage at the C9-N10 bond, releasing pABG and a pteridine fragment.[3][8] Its concentration can serve as a marker for folate degradation and turnover.[3] The metabolic fate of pABG differs between microorganisms and humans.

- In Bacteria (e.g., E. coli): pABG can be salvaged. It is imported into the cell by the AbgT transporter and subsequently hydrolyzed by the enzyme p-aminobenzoyl-glutamate hydrolase (PGH) into p-aminobenzoic acid (PABA) and glutamate.[5][9][10]
- In Humans: pABG is a substrate for arylamine N-acetyltransferase 1 (NAT1), an enzyme that catalyzes its acetylation.[8] The resulting compound, N-acetyl-p-aminobenzoylglutamate, is a

major urinary metabolite of folic acid, indicating that NAT1 is important for the cellular clearance of pABG.[8]



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Metabolic fate of N-(p-Aminobenzoyl)glutamic acid.

Experimental Protocols

Synthesis via Reduction of N-p-nitrobenzoyl-L-glutamic acid

This protocol is a common and effective method for synthesizing N-(p-Aminobenzoyl)-L-glutamic acid with high purity.^{[1][11][12]} The procedure involves the catalytic reduction of a nitro group to an amine.

Materials:

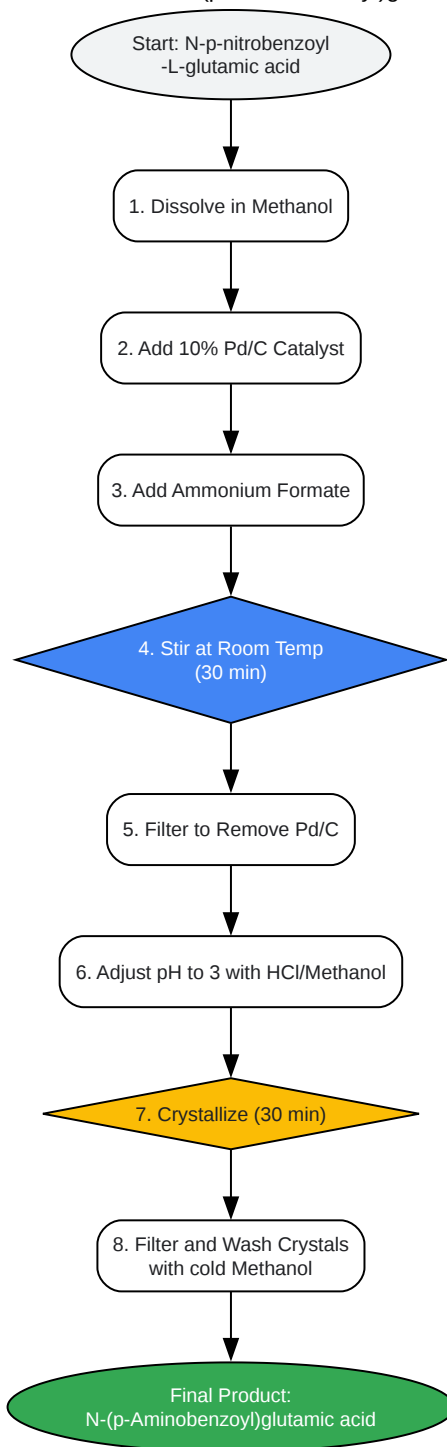
- N-p-nitrobenzoyl-L-glutamic acid (starting material)
- Methanol (solvent)
- 10% Palladium on carbon (Pd/C) catalyst
- Ammonium formate (reducing agent)
- Hydrochloric acid in methanol (for pH adjustment)
- Reaction vessel with stirring capability
- Filtration apparatus

Methodology:

- **Dissolution:** In a suitable reaction vessel, dissolve 27.23 g (0.1 mol) of N-p-nitrobenzoyl-L-glutamic acid in 118 g of methanol with stirring until the solid is completely dissolved.^{[1][11]}
- **Catalyst Addition:** Carefully add 0.59 g of 10% Pd/C catalyst to the solution.^{[1][11]}
- **Reduction:** Slowly add 18.92 g (0.3 mol) of ammonium formate to the reaction mixture.^{[1][11]}
- **Reaction:** Stir the mixture at room temperature for 30 minutes.^{[1][11]} Monitor the reaction for completion (e.g., by TLC or HPLC).
- **Catalyst Removal:** After the reaction is complete, recover the Pd/C catalyst by filtration.^{[1][11]}
- **Precipitation:** Adjust the pH of the filtrate to 3 using a solution of hydrochloric acid in methanol. This will cause the product to precipitate.^{[1][11]}

- Crystallization: Allow the solution to stand for 30 minutes to ensure complete crystallization of the product.[\[1\]](#)[\[11\]](#)
- Isolation and Washing: Filter the precipitated crystals and wash them with a small amount of cold methanol to remove impurities.[\[1\]](#)[\[11\]](#)
- Drying: Dry the purified crystals to yield N-(p-Aminobenzoyl)-L-glutamic acid. The expected yield is approximately 25.75 g (96.6%).[\[1\]](#)[\[11\]](#)

Synthesis Workflow of N-(p-Aminobenzoyl)glutamic acid



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Synthesis workflow for N-(p-Aminobenzoyl)glutamic acid.

Purification Protocol: Copper Salt Precipitation

For samples requiring higher purity, an alternative purification method involving copper salt precipitation can be employed.[5]

Methodology:

- Dissolve the crude N-(p-Aminobenzoyl)-L-glutamic acid in water (e.g., 2.7 g in 130 mL).[5]
- Adjust the solution to pH 5.5 with aqueous NaOH.[5]
- Add a 0.5M CuSO₄ solution portionwise to completely precipitate the copper salt of the product.[5]
- Filter the collected copper salt and suspend it in water.[5]
- Bubble hydrogen sulfide (H₂S) gas through the suspension to precipitate copper sulfide (CuS). (Caution: H₂S is highly toxic and must be handled in a fume hood with appropriate safety measures).
- Filter off the black CuS precipitate.[5]
- Evaporate the filtrate to dryness and recrystallize the resulting residue from water to obtain the highly purified product.[5]

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